An In-depth Technical Guide to Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate

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Compound of Interest

Compound Name:	*Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate*
CAS No.:	*35051-50-4*
Cat. No.:	*B104182*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**, a phosphonate ester with applications in synthetic organic chemistry and as a building block for more complex molecules. The document details its physicochemical properties, a representative synthetic protocol, and its applications in research and development.

Physicochemical Properties

Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate is an organophosphorus compound characterized by a phosphonate group attached to a butanoate backbone. The key quantitative data for this compound are summarized below.

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Property	Value	Reference
Molecular Weight	266.27 g/mol	[1][2]
Exact Mass	266.128296 u	
Molecular Formula	$C_{11}H_{23}O_5P$	[1][2]
CAS Number	35051-50-4	[1][2]
IUPAC Name	ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate	[1]
Synonyms	2-(Diethoxyphosphinyl)-3-methylbutanoic acid ethyl ester, Diethyl[1-(ethoxycarbonyl)-2-methylpropyl]phosphonate	[1][2]
Boiling Point	326.3±25.0 °C at 760 mmHg; 102-104 °C at 0.4 Torr	[2]
Density	1.059 ± 0.06 g/cm³ (Predicted)	[2]
Appearance	Light Yellow Oil	[2]
Solubility	Soluble in Dichloromethane (DCM), Ethyl Acetate	[2]

Synthesis Workflow and Experimental Protocol

The synthesis of α-phosphoryl esters like **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** is often achieved through variations of the Michaelis–Arbuzov reaction. The following diagram illustrates a generalized synthetic pathway.

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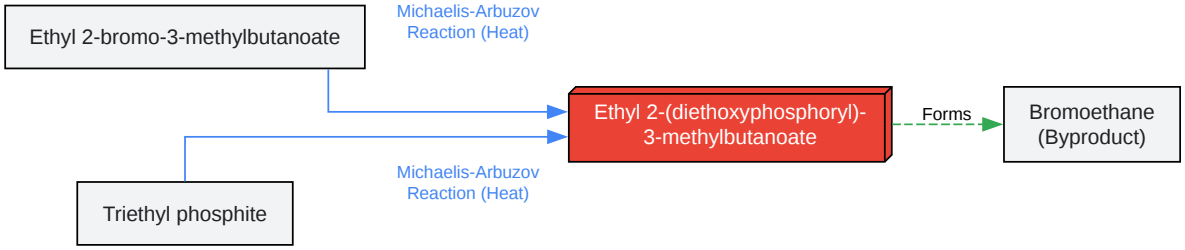

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Caption: Generalized Michaelis-Arbuzov reaction for the synthesis of the target phosphonate.

Detailed Experimental Protocol: Synthesis via Michaelis-Arbuzov Reaction

This protocol describes a representative method for synthesizing **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**.

Materials:

- Ethyl 2-bromo-3-methylbutanoate
- Triethyl phosphite
- Round-bottom flask
- Condenser
- Heating mantle with stirrer
- Distillation apparatus

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add an equimolar amount of Ethyl 2-bromo-3-methylbutanoate.

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- Addition of Reagent: Slowly add a slight excess (approximately 1.1 equivalents) of triethyl phosphite to the flask. The reaction is typically performed neat (without solvent).
- Reaction Conditions: Gently heat the reaction mixture with stirring. The temperature is gradually raised and maintained at a point sufficient to initiate the reaction, often indicated by the distillation of the bromoethane byproduct (boiling point: 37-39 °C). The reaction progress can be monitored by observing the cessation of bromoethane evolution.
- Work-up and Purification: After the reaction is complete (typically after several hours), cool the mixture to room temperature. The crude product is then purified by vacuum distillation to remove any unreacted starting materials and isolate the final product, **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**.
- Characterization: The identity and purity of the resulting oil can be confirmed using analytical techniques such as ^{1}H NMR, ^{31}P NMR, and mass spectrometry.

Applications in Research and Drug Development

As a functionalized phosphonate, **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate** serves as a valuable intermediate and building block in several areas of chemical and pharmaceutical research.

- Horner-Wadsworth-Emmons (HWE) Reagent: The primary application of such phosphonate esters is in the Horner-Wadsworth-Emmons olefination reaction. After deprotonation with a suitable base, the resulting carbanion reacts with aldehydes or ketones to form alkenes, typically with high E-selectivity. This reaction is a cornerstone of modern organic synthesis for constructing carbon-carbon double bonds.
- Intermediate in Natural Product Synthesis: This compound can serve as an intermediate in the synthesis of complex molecules. For instance, a related compound, 2-Phosphono-3-(methylbutyric Acid) Triethyl Ester, is used in the synthesis of (+)-amabiline, an unsaturated pyrrolizidine alkaloid[2].
- Pharmaceutical and Agrochemical Development: Phosphonates are recognized for their role in medicinal and agricultural chemistry. They are often used as stable mimics of phosphate groups in drug design, leading to compounds with potential anti-inflammatory or anti-cancer properties[3][4].

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- Analytical Standards: Isotopically labeled versions, such as **Ethyl 2-(diethoxyphosphoryl)-3-methylbutanoate**-d7, are utilized as internal standards or tracers for quantitative analysis in metabolic studies or pharmacokinetic profiling using techniques like NMR or mass spectrometry[5].

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